

# Proper Disposal Procedures for Atrazine in a Laboratory Setting

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## Compound of Interest

Compound Name: Arazine

Cat. No.: B556453

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This guide provides essential safety and logistical information for the proper disposal of atrazine, a restricted-use pesticide, in a research or drug development environment. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

## Immediate Safety and Handling Precautions

Before initiating any disposal-related activities, it is imperative to consult the product's Safety Data Sheet (SDS). Personnel handling atrazine waste must wear appropriate Personal Protective Equipment (PPE), including:

- Long-sleeved shirt and long pants
- Chemical-resistant gloves (e.g., barrier laminate, butyl rubber, nitrile rubber, or Viton®)[1]
- Chemical-resistant footwear plus socks[1]
- Eye protection (chemical goggles or safety glasses with side shields)[2]

Always wash hands thoroughly after handling and before eating, drinking, or smoking.[3][4][5]  
Contaminated clothing should be removed immediately and washed before reuse.[3][4]

## Step-by-Step Atrazine Waste Disposal Protocol

- Waste Identification and Classification:

- Determine if the atrazine waste is considered hazardous. While the EPA does not always classify atrazine as a hazardous waste under the Resource Conservation and Recovery Act (RCRA), state and local regulations may be more stringent.[6][7]
- Consult your institution's Environmental Health and Safety (EHS) department and local authorities, such as your State Pesticide or Environmental Control Agency, or the nearest EPA Regional Office, for guidance on classification.[4]
- Segregation and Storage:
  - Store unused atrazine and atrazine-containing waste in its original or a compatible, tightly closed, and properly labeled container.[1][8]
  - Store in a cool, dry, and well-ventilated area away from foodstuffs, fertilizers, and seeds.[4][8] The storage facility should be secure and located at least 100 feet from wells, springs, and other water sources.[9]
- Disposal of Unused Atrazine or Rinsate:
  - Improper disposal of unused pesticide, spray mixture, or rinsate is a violation of federal law.[4]
  - Do not dispose of atrazine by pouring it down the drain or into any water body.[1][4]
  - The preferred method for unused product is to use it according to the label instructions.[1][4] If this is not possible, it must be disposed of as hazardous waste.
- Container Disposal:
  - Non-refillable containers must be properly cleaned before final disposal.[1]
  - Triple rinse the container (or equivalent) by filling it about 10 percent full with water, agitating vigorously, and pouring the rinsate into application equipment or a rinsate collection system. Repeat this procedure two more times.[1]
  - Cleaned containers may be offered for recycling at a container collection site or disposed of in a sanitary landfill, by incineration, or as otherwise directed by state and local authorities.[1]

- Spill Management and Cleanup:
  - In the event of a spill, evacuate unnecessary personnel.[\[4\]](#)
  - Control the spill at its source and contain it to prevent spreading or entry into waterways.  
[\[1\]](#)
  - For liquid spills, use an absorbent material to pick up the spilled liquid.[\[4\]](#) For solid spills, sweep up the material, avoiding dust generation.[\[3\]](#)[\[10\]](#)
  - Place the absorbed material or swept solids into a suitable, sealed container for disposal.  
[\[1\]](#)[\[10\]](#)
  - Clean the spill area with a hard water detergent and absorb the wash liquid with additional absorbent material, which should also be placed in the disposal container.[\[1\]](#)

## Quantitative Data for Atrazine Disposal

Parameter	Value	Source
EPA Toxicity Class	III (Slightly Toxic)	<a href="#">[6]</a>
Human Acceptable Daily Intake (ADI)	0.005 mg/kg/day	<a href="#">[3]</a>
Oral LD50 (Rat)	1,075 to 1,886 mg/kg	<a href="#">[2]</a>
Dermal LD50 (Rabbit)	>5,000 mg/kg	<a href="#">[2]</a>
Inhalation LC50 (Rat)	>4.1 mg/l (4 hours)	<a href="#">[2]</a>
CERCLA Reportable Quantity (RQ) for Ethylene Glycol (often a component in liquid formulations)	5000 pounds	<a href="#">[1]</a>
Workplace Exposure Standard (WES) TWA (New Zealand)	1 mg/m <sup>3</sup>	<a href="#">[8]</a>
PEL (TWA) (Michigan)	5 mg/m <sup>3</sup>	<a href="#">[11]</a>

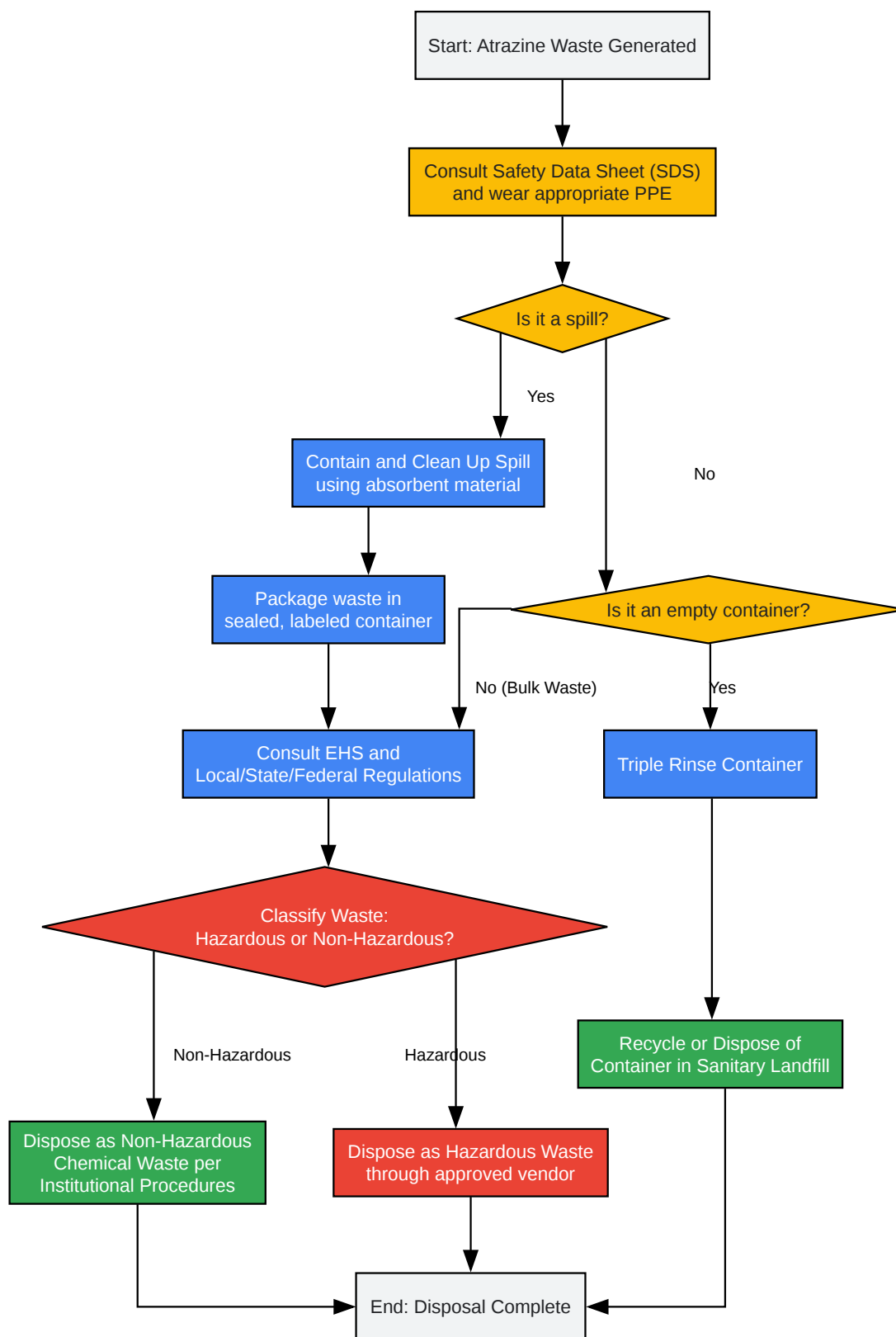
## Experimental Protocols

### Chemical Decontamination Method:

One recommended method for the disposal of small quantities of atrazine involves chemical degradation.

- Objective: To hydrolyze atrazine to a less toxic form.
- Materials:
  - Atrazine wettable powder waste
  - 10% (weight/volume) aqueous sodium hydroxide (NaOH) solution
  - pH meter or pH indicator strips
  - Appropriate reaction vessel
  - Personal Protective Equipment (PPE)
- Procedure:
  - Carefully mix the atrazine wettable powder with a sufficient amount of 10% aqueous sodium hydroxide solution.
  - Ensure the final pH of the mixture is greater than 14.<sup>[6]</sup>
  - Allow the reaction to proceed, which will hydrolyze the atrazine.
  - Dispose of the resulting solution in accordance with local and institutional regulations for non-hazardous chemical waste, after neutralization if required.

## Atrazine Disposal Decision Workflow



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Caption: Logical workflow for atrazine waste disposal decisions.

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- To cite this document: BenchChem. [Proper Disposal Procedures for Atrazine in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b556453#arazine-proper-disposal-procedures]

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